

Technical Support Center: Di-t-butylacetylene

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Compound of Interest

Compound Name: *Di-t-butylacetylene*

Cat. No.: *B093683*

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This technical support center provides researchers, scientists, and drug development professionals with essential information for the safe handling and storage of **Di-t-butylacetylene**.

Frequently Asked Questions (FAQs)

Q1: What is **Di-t-butylacetylene** and what are its primary identifiers?

A1: **Di-t-butylacetylene**, also known as 2,2,5,5-tetramethylhex-3-yne, is a symmetrical alkyne. [1] Its bulky tert-butyl groups sterically hinder the triple bond, influencing its reactivity. Key identifiers are provided in the table below.

Q2: What are the main hazards associated with **Di-t-butylacetylene**?

A2: While a specific, comprehensive safety data sheet (SDS) for **Di-t-butylacetylene** is not readily available, data from analogous compounds like tert-butylacetylene suggest that it should be handled as a flammable liquid and vapor. It may cause skin and eye irritation.

Q3: What are the recommended storage conditions for **Di-t-butylacetylene**?

A3: **Di-t-butylacetylene** should be stored in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and strong oxidizing agents.[2]

Q4: What personal protective equipment (PPE) should be worn when handling **Di-t-butylacetylene**?

A4: When handling **Di-t-butylacetylene**, appropriate PPE should be worn, including chemical-resistant gloves (such as nitrile), safety goggles, and a lab coat.[3][4] Work should be conducted in a well-ventilated fume hood.

Q5: How should I dispose of **Di-t-butylacetylene** waste?

A5: Dispose of **Di-t-butylacetylene** waste in accordance with federal, state, and local regulations. It should be treated as hazardous waste and disposed of through a licensed contractor.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Unexpected reaction sluggishness	Steric hindrance from the tert-butyl groups.	- Increase reaction temperature.- Use a more active catalyst.- Increase reaction time.
Low yield in cycloaddition reactions	Inappropriate reaction conditions or dienophile.	- Screen different solvents and temperatures.- Consider using a more electron-deficient dienophile.- Ensure all reagents are pure and dry.
Difficulty in handling due to solidification	The melting point is near room temperature (19 °C).[5]	- Gently warm the container in a water bath to melt the compound before use.- Store in a temperature-controlled environment if frequent use is required.
Contamination of the compound	Improper storage or handling.	- Ensure the container is always tightly sealed when not in use.- Use clean, dry glassware and equipment.- Consider purification by distillation if contamination is suspected.

Physical and Chemical Properties

Property	Value
IUPAC Name	2,2,5,5-tetramethylhex-3-yne[1]
Synonyms	Di-tert-butylacetylene, 2,2,5,5-Tetramethyl-3-hexyne[1]
CAS Number	17530-24-4[6]
Molecular Formula	C ₁₀ H ₁₈ [6]
Molecular Weight	138.25 g/mol [1]
Appearance	Colorless liquid or solid[5]
Melting Point	19 °C[5]
Boiling Point	113 °C[5]
Density	0.712 g/mL[5]

Experimental Protocols

Representative Experimental Protocol: Synthesis of a Dicobalt Hexacarbonyl Complex

This protocol is a representative example of the use of **Di-t-butylacetylene** in the synthesis of organometallic compounds.

Objective: To synthesize (**Di-t-butylacetylene**)dicobalt hexacarbonyl.

Materials:

- **Di-t-butylacetylene**
- Dicobalt octacarbonyl
- Hexane (anhydrous)
- Schlenk line and glassware

- Nitrogen or Argon gas (inert atmosphere)

Procedure:

- In a Schlenk flask under an inert atmosphere, dissolve dicobalt octacarbonyl in anhydrous hexane.
- To this solution, add a stoichiometric amount of **Di-t-butylacetylene** dropwise at room temperature.
- Stir the reaction mixture at room temperature for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or infrared (IR) spectroscopy (monitoring the disappearance of the CO stretching bands of the starting material).
- Upon completion, remove the solvent under reduced pressure.
- The resulting solid residue can be purified by crystallization or chromatography on silica gel.

Safety and Handling Workflow

Caption: Workflow for the safe handling of **Di-t-butylacetylene**.

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References

- 1. Di-t-butylacetylene | C₁₀H₁₈ | CID 140241 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Chapter 3 - Personal Protective Equipment [ehs.cornell.edu]
- 4. youtube.com [youtube.com]
- 5. researchgate.net [researchgate.net]
- 6. di-t-Butylacetylene [webbook.nist.gov]

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